

diethyl butylmalonate vs dimethylsuccinate succinate studies

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Compound Focus: Diethyl butylmalonate

CAS No.: 133-08-4

Cat. No.: S1493477

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Chemical Profile Comparison

The table below summarizes the basic chemical information for both compounds.

Property	Diethyl Butylmalonate (DBM)	Dimethyl Succinate
Chemical Formula	$C_{11}H_{20}O_4$ [1]	$C_6H_{10}O_4$ [2]
Molecular Weight	216.2741 g/mol [1]	146.1412 g/mol [2]
CAS Registry Number	133-08-4 [1]	106-65-0 [2]
Chemical Structure	Diethyl ester of butylmalonic acid [1]	Dimethyl ester of succinic acid [2]
IUPAC Name	Propanedioic acid, butyl-, diethyl ester [1]	1,4-dimethyl butanedioate [2]
Boiling Point	510.7 K (approx. 237.5 °C) [1]	195-197 °C [2]

Biological Activities and Research Applications

The research focus and biological activities of these two compounds differ significantly.

Aspect	Diethyl Butylmalonate (DBM)	Dimethyl Succinate
Primary Research Role	Therapeutic candidate for neurodegenerative diseases [3]	Chemical intermediate, metabolite, flavor/fragrance agent [2] [4]
Key Biological Activity	Inhibits succinate dehydrogenase (SDH); anti-inflammatory, neuroprotective [3]	Information limited in provided search results; role in metabolic studies implied [5]
Relevant Disease Models	Alzheimer's disease (5×FAD transgenic mice) [3]	Not specified in provided search results
Mechanistic Insight	Attenuates neuroinflammation, improves synaptic ultrastructure, increases PSD95/BDNF protein levels [3]	Information limited in provided search results

Key Experimental Protocols

Here is a summary of the experimental methodologies from recent DBM research, which you can adapt for laboratory use.

In Vivo Assessment of Cognitive and Anti-inflammatory Effects

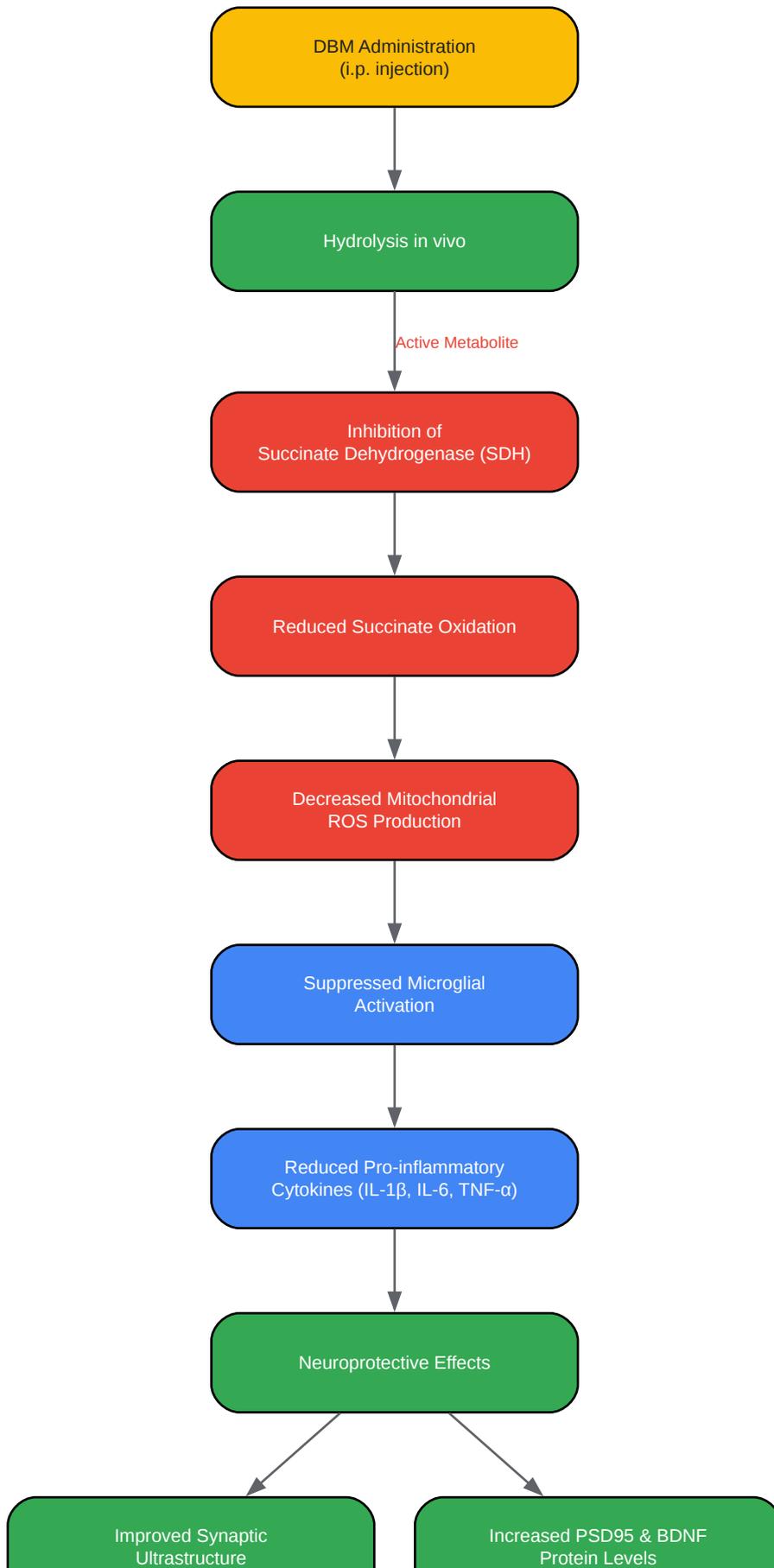
This methodology is used to evaluate the therapeutic potential of compounds like DBM in neurodegenerative models [3].

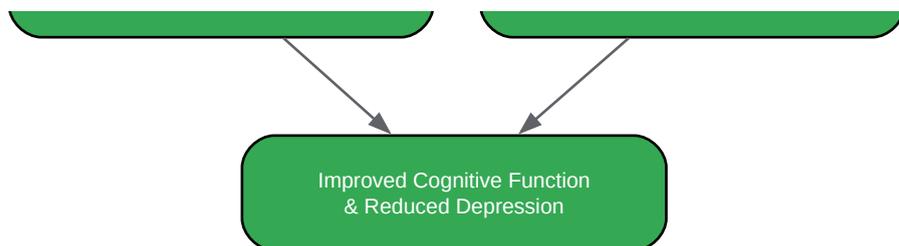
- **Animal Model:** Use transgenic mouse models of Alzheimer's disease (e.g., 5×FAD mice) and wild-type controls (e.g., C57BL/6J). Group animals randomly into vehicle control, compound-treated, and healthy control groups [3].
- **Compound Administration:** Administer the compound via intraperitoneal injection. For DBM, a dose of **40 mg/kg**, administered **twice weekly for 4 weeks**, has been reported [3].
- **Behavioral Testing:** Conduct a battery of tests after the treatment period to assess cognitive function and depressive-like behaviors [3]:
 - **Morris Water Maze (MWM):** Tests spatial learning and memory. Track latency to find a submerged platform and time spent in the target quadrant [3].

- **Y-Maze Spatial Memory Test:** Evaluates spatial working memory based on spontaneous alternation behavior [3].
- **Novel Object Recognition (NOR):** Assesses recognition memory by measuring time spent exploring a novel object versus a familiar one [3].
- **Molecular & Histological Analysis:** Upon completion of behavioral tests, collect brain tissues (e.g., hippocampus, amygdala) for analysis [3]:
 - **Western Blotting:** Quantify changes in synaptic protein levels like **PSD95** and **BDNF** [3].
 - **Immunofluorescence/RT-qPCR:** Detect and quantify markers of neuroinflammation, such as ionized calcium-binding adapter molecule 1 (Iba1) for microglia, and pro-inflammatory cytokines (e.g., IL-1 β , IL-6, TNF- α) [3].
 - **Transmission Electron Microscopy (TEM):** Evaluate ultrastructural changes in synapses within the hippocampus [3].

Mechanistic Pathway of DBM

The following diagram illustrates the proposed anti-inflammatory and neuroprotective mechanism of **Diethyl Butylmalonate** (DBM) in the brain, based on current research.





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DBM's Proposed Mechanism of Action [3]: Diagram shows DBM hydrolyzes to an active metabolite that inhibits Succinate Dehydrogenase (SDH), reducing reactive oxygen species (ROS) and neuroinflammation, ultimately leading to neuroprotection.

Research Considerations

- **DBM's Therapeutic Profile:** DBM shows promise for Alzheimer's disease treatment, improving cognitive deficits and depression by targeting neuroinflammation and synaptic health [3].
- **Mechanism vs. Comparators:** DBM acts as a **succinate dehydrogenase (SDH) inhibitor**, distinguishing it from other compounds. Its hydrolysis product, malonate, competitively inhibits SDH, reducing ROS and inflammation [3].
- **Distinct Research Applications:** These compounds are not direct substitutes. DBM is used to study SDH inhibition's therapeutic effects, while dimethyl succinate is primarily a chemical tool [3] [2].

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